

# Application Notes and Protocols for pH Measurement in Historic Leather Conservation

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## Compound of Interest

Compound Name: *5-Ethyl-1-aza-3,7-dioxabicyclo[3.3.0]octane*

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## Introduction

The pH of historic leather is a critical indicator of its chemical stability and potential for long-term preservation. The acidity or alkalinity of leather, influenced by tanning processes, environmental pollutants, and inherent deterioration, directly impacts the integrity of its collagen fibers. Monitoring and understanding the pH of leather artifacts are therefore fundamental aspects of conservation assessment and treatment planning. Excessive acidity, in particular, can catalyze the hydrolytic degradation of collagen, leading to a loss of strength and flexibility, a condition often referred to as "red rot" in vegetable-tanned leathers.<sup>[1][2]</sup>

These application notes provide detailed protocols for two primary methods of pH measurement in historic leather conservation: a micro-destructive extraction method adapted from the standard test method ASTM D2810, and a non-destructive surface measurement technique.<sup>[3][4][5][6][7]</sup> The choice of method depends on the nature of the artifact, the desired accuracy, and the permissibility of sampling.

## Data Presentation: pH of Historic Leather

The following tables summarize typical pH ranges for various types of historic leather. It is important to note that these are general ranges, and the actual pH of a specific artifact can vary significantly based on its history and condition.

Table 1: Typical pH Ranges of Different Tanned Leathers

Leather Tanning Method	Typical pH Range	Notes
Vegetable-Tanned	3.0 - 5.5[1]	Prone to acid deterioration (red rot) at lower pH values.
Chrome-Tanned	3.8 - 5.0[8][9]	Generally more stable than vegetable-tanned leather.
Alum-Tawed	4.0 - 5.5[10][11][12]	Can be sensitive to water, which may affect pH readings.
Oil-Tanned (Chamois)	5.5 - 6.5[13][14]	The tanning process results in a higher pH.

Table 2: Influence of Condition and Treatment on Leather pH

Condition / Treatment	Expected pH Change	pH Range	Reference
Acid Deterioration (Red Rot)	Decrease	< 3.5	[15]
Accelerated Aging	Decrease	Variable	[16][17]
Deacidification Treatment	Increase	Post-treatment pH is typically raised to a more stable range.	[15]

## Experimental Protocols

### Protocol 1: Micro-Destructive pH Measurement (Extraction Method)

This protocol is adapted from the ASTM D2810 standard test method and provides a highly accurate measurement of the leather's pH.[3][4][5][6][7] It requires a small, inconspicuous sample of the leather.

Materials:

- pH meter with a glass electrode (calibrated)
- Analytical balance (accurate to 0.001 g)
- Sharp, clean scalpel or leather knife
- 250 mL Erlenmeyer flask with a stopper
- 100 mL graduated cylinder
- Distilled or deionized water (pH 6.5-7.2)
- Standard buffer solutions (pH 4.0, 7.0, and 10.0)
- Magnetic stirrer and stir bar (optional)
- Filter paper

#### Procedure:

- Calibration: Calibrate the pH meter according to the manufacturer's instructions using the standard buffer solutions. Ensure the temperature of the buffer solutions is the same as the temperature at which the measurements will be taken.[\[18\]](#)
- Sample Preparation: From an inconspicuous area of the leather artifact, carefully excise a small sample weighing approximately 5.0 g.[\[3\]](#) If the leather is thick, it can be cut into smaller pieces to increase the surface area for extraction.
- Extraction:
  - Accurately weigh the leather sample and record the weight.
  - Place the sample into the 250 mL Erlenmeyer flask.
  - Add 100 mL of distilled or deionized water to the flask.[\[3\]](#)
  - Stopper the flask and agitate the mixture vigorously for one minute.

- Let the flask stand for a minimum of 4 hours, with occasional agitation, to allow the soluble acids and alkalis to be extracted into the water.[3] A magnetic stirrer can be used for continuous, gentle agitation.
- Measurement:
  - After the extraction period, allow the solid particles to settle.
  - Carefully decant the supernatant (the clear liquid) into a clean beaker. If necessary, filter the extract through filter paper to remove any suspended particles.
  - Immerse the calibrated pH electrode into the leather extract.
  - Gently stir the extract with the electrode to ensure a homogenous sample.
  - Record the pH reading once it has stabilized.

## Protocol 2: Non-Destructive Surface pH Measurement

This method is ideal for artifacts where sampling is not permissible. It utilizes a pH meter with a flat-tipped surface electrode.[19][20] While generally less accurate than the extraction method, it provides a good indication of the surface acidity of the leather.

### Materials:

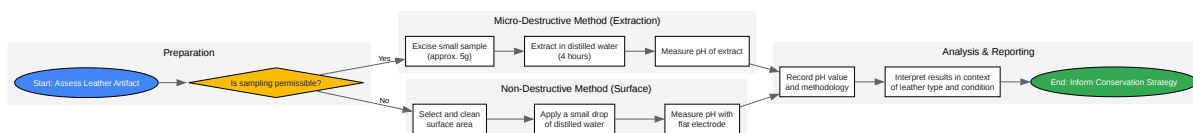
- pH meter with a flat-tipped surface electrode (calibrated)
- Distilled or deionized water (pH 6.5-7.2) in a wash bottle
- Standard buffer solutions (pH 4.0, 7.0, and 10.0)
- Soft, lint-free tissue or cotton swabs
- Dropper or pipette

### Procedure:

- Calibration: Calibrate the pH meter with the flat-tipped electrode according to the manufacturer's instructions using the standard buffer solutions.

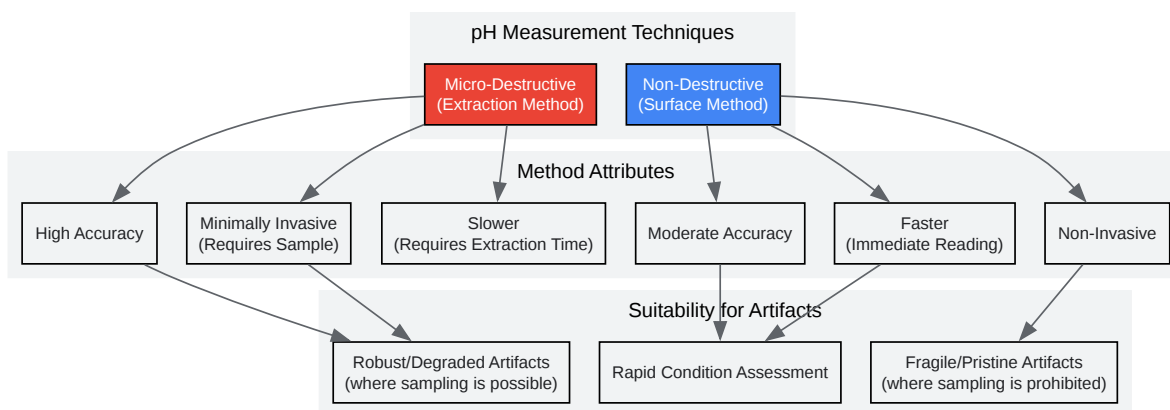
- Surface Preparation:
  - Select a clean, representative area on the surface of the leather artifact for measurement. Avoid areas with surface coatings, consolidants, or obvious contamination.
  - If the surface is dusty, gently clean it with a soft brush.
- Measurement:
  - Using a dropper or pipette, apply a single, small drop of distilled or deionized water to the selected area on the leather surface. The goal is to moisten the surface without causing the water to run.[19]
  - Gently place the flat-tipped electrode onto the drop of water, ensuring full contact between the electrode surface and the moistened leather.[19]
  - Hold the electrode in place with light, consistent pressure.
  - Allow the pH reading to stabilize. This may take longer than a measurement in a liquid solution.
  - Record the pH reading.
- Post-Measurement:
  - Carefully remove the electrode from the leather surface.
  - Gently blot the remaining water from the leather surface using a soft, lint-free tissue.
  - Rinse the electrode with distilled or deionized water and blot it dry before storing it according to the manufacturer's instructions.

## Mandatory Visualizations



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Caption: Experimental workflow for pH measurement in leather conservation.



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